

What is the color of Trifluoronitrosomethane gas?

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Compound of Interest

Compound Name: Trifluoronitrosomethane

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An In-depth Technical Guide to Trifluoronitrosomethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and electronic structure of **trifluoronitrosomethane** (CF₃NO). The information is intended for use by professionals in research and development.

Introduction

Trifluoronitrosomethane is a gaseous compound characterized by its distinctive blue color.^[1]^[2]^[3]^[4] It consists of a trifluoromethyl group covalently bonded to a nitroso group. While its striking appearance is notable, its high toxicity and potential as a building block for specialty polymers make it a compound of significant interest in advanced chemical synthesis.^[2]^[3] This document summarizes its key properties and provides detailed experimental protocols for its preparation.

Physical and Chemical Properties

Trifluoronitrosomethane is a toxic, nonflammable gas with a disagreeable odor.^[2]^[3] At standard temperature and pressure, it exists as a blue to deep-blue gas.^[1] In its solid state, it appears blue-green.^[1] The characteristic color of the gas is due to a weak $n \rightarrow \pi^*$ electronic transition in the visible spectrum, centered at approximately 690 nm.^[5]

Quantitative Data Summary

The known physical properties of **trifluoronitrosomethane** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	CF ₃ NO	[2] [6]
Molar Mass	99.012 g·mol ⁻¹	[1] [6]
Appearance	Blue to deep-blue gas	[1]
Melting Point	-196.6 °C	[1] [2] [7]
Boiling Point	-85 °C	[1] [2] [7]
Density	1.54 g/cm ³	[2] [8]
Vapor Pressure	24900 mmHg at 25°C	[2]
Refractive Index	1.278	[2] [8]
C–N Bond Enthalpy	167 kJ/mol	[1]

Synthesis Protocols

There are two primary methods for the synthesis of **trifluoronitrosomethane**. The first involves the photolysis of trifluoroiodomethane in the presence of nitric oxide, while the second is achieved through the pyrolysis of trifluoroacetyl nitrite.

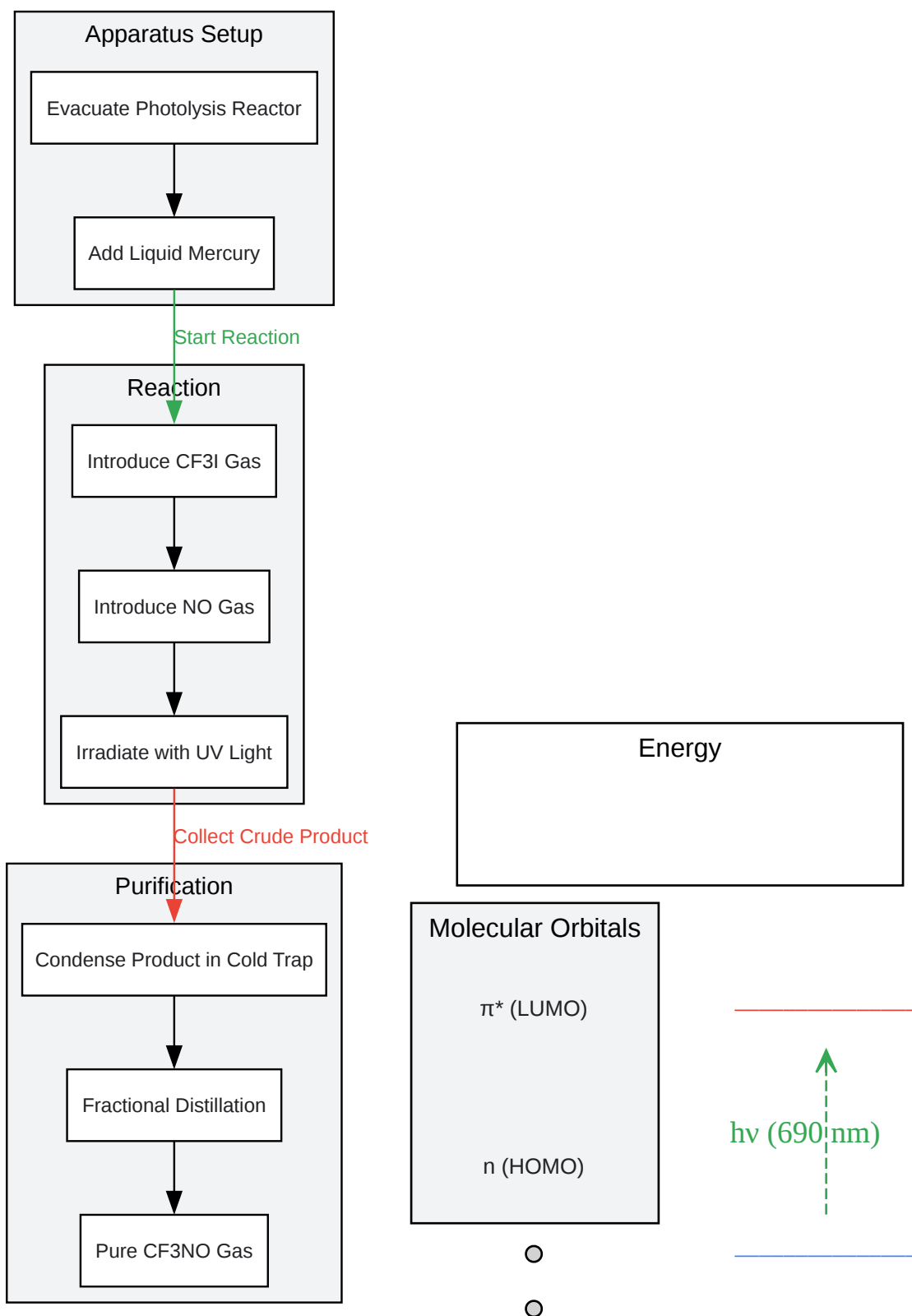
Method 1: Photolysis of Trifluoroiodomethane and Nitric Oxide

This method can produce **trifluoronitrosomethane** with yields of up to 90%.[\[1\]](#) It relies on the UV-light-induced cleavage of the C-I bond in trifluoroiodomethane, followed by the reaction of the resulting trifluoromethyl radical with nitric oxide. A significant amount of mercury is required to scavenge the iodine and nitrogen dioxide byproducts.[\[1\]](#)

Experimental Protocol:

- **Apparatus Setup:** A photolysis reactor equipped with a UV lamp, a gas inlet, a pressure gauge, and a connection to a vacuum line is required. The reactor should contain a small amount of liquid mercury.
- **Reactant Introduction:** The reactor is first evacuated. Trifluoroiodomethane (CF_3I) gas is then introduced into the reactor to a specific partial pressure. Subsequently, nitric oxide (NO) gas is added to the reactor. For optimal yield, equimolar amounts of the reactants should be used.
- **Photolysis:** The mixture is irradiated with UV light. The reaction progress can be monitored by the decrease in pressure within the reactor as one molecule of CF_3I and one molecule of NO react to form one molecule of CF_3NO .
- **Purification:** The resulting gas mixture is passed through a cold trap (e.g., cooled with dry ice/isopropanol) to condense the **trifluoronitrosomethane** and separate it from any unreacted starting materials or volatile byproducts. Further purification can be achieved by fractional distillation.

Below is a diagram illustrating the experimental workflow for the photolysis-based synthesis of **trifluoronitrosomethane**.



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